

5-Chloro-2-nitrodiphenylamine-13C6: A Technical Overview

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Compound of Interest

Compound Name: 5-Chloro-2-nitrodiphenylamine-13C6

Cat. No.: B1153998

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 5-Chloro-2-nitrodiphenylamine, with a special focus on its isotopically labeled form, **5-Chloro-2-nitrodiphenylamine-13C6**. While specific experimental data for the 13C6 labeled variant is not readily available in public literature, this document extrapolates its properties and applications based on the known characteristics of the unlabeled compound and the established utility of carbon-13 labeling in scientific research.

Introduction

5-Chloro-2-nitrodiphenylamine is a substituted aromatic amine with the molecular formula $C_{12}H_9ClN_2O_2$.^[1] It serves as a valuable intermediate in various chemical syntheses, particularly in the pharmaceutical and dye industries.^[1] The introduction of six Carbon-13 atoms into one of the phenyl rings (13C6) creates a stable isotope-labeled version of the molecule. This labeling does not significantly alter the chemical properties of the compound but provides a powerful tool for researchers to trace its metabolic fate, quantify its presence in complex biological matrices, and elucidate reaction mechanisms.^{[2][3]}

Stable isotope-labeled compounds like **5-Chloro-2-nitrodiphenylamine-13C6** are instrumental in drug metabolism and pharmacokinetic (DMPK) studies, environmental fate analysis, and as internal standards for quantitative mass spectrometry assays.^{[3][4][5]}

Chemical and Physical Properties

The fundamental properties of 5-Chloro-2-nitrodiphenylamine are summarized below. The ¹³C6 labeled version is expected to have a slightly higher molecular weight, but other physical properties will be largely unchanged.

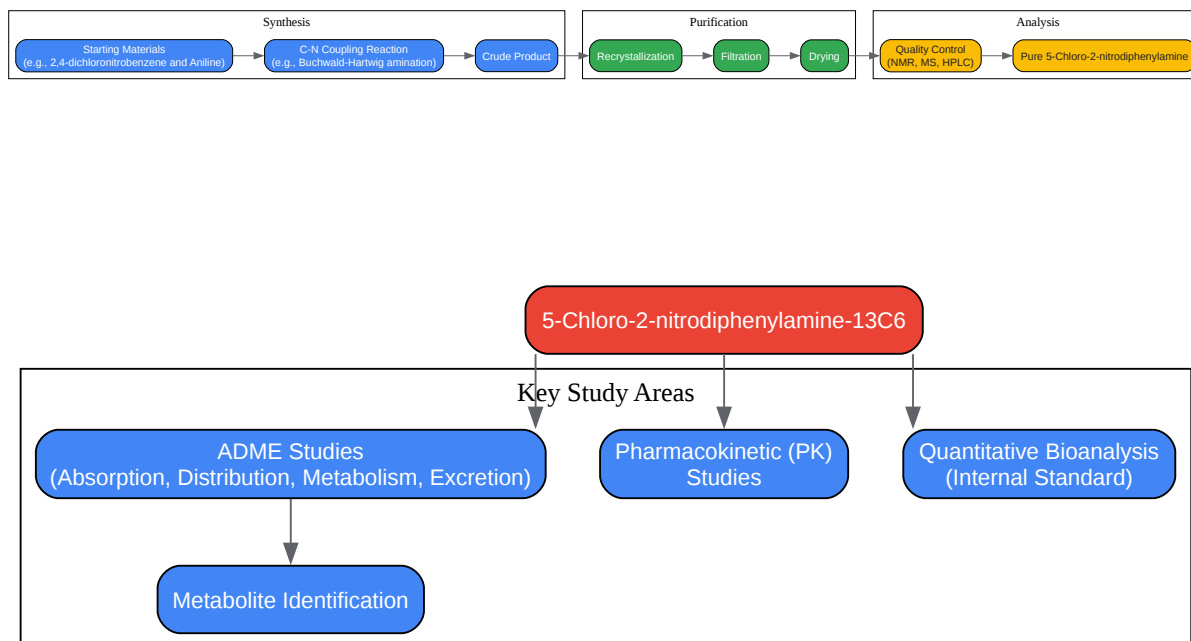
Property	Value	References
Molecular Formula	C ₁₂ H ₉ ClN ₂ O ₂	[6][7][8]
Molecular Weight	248.67 g/mol	[6][8]
Monoisotopic Mass	248.0352552 Da	[6]
Appearance	Orange to Red Crystalline Powder	
Melting Point	110-114 °C	
Boiling Point (Predicted)	370.4 ± 32.0 °C	
Solubility	Soluble in organic solvents like alcohol and ether.	
Storage Temperature	Room Temperature, sealed in a dry place.	
CAS Number	25781-92-4	[6][7][8]

Synthesis and Experimental Protocols

The synthesis of 5-Chloro-2-nitrodiphenylamine typically involves the coupling of a substituted aniline with a substituted chloronitrobenzene. The introduction of the ¹³C6 label would necessitate the use of a ¹³C6-labeled aniline or benzene derivative as a starting material.

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of 5-Chloro-2-nitrodiphenylamine, which would be applicable for both the labeled and unlabeled compounds.



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